

Functional Properties of MedChemExpress' "Antibacterial Agent 42"

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Compound of Interest

Compound Name: Antibacterial agent 42

Cat. No.: B13910091

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The primary characteristic of "**Antibacterial agent 42**" as described by MedChemExpress is its role as a potentiator for the antibiotic ceftazidime. It has been shown to significantly lower the Minimum Inhibitory Concentration (MIC) of ceftazidime against certain bacteria[1]. This suggests that "**Antibacterial agent 42**" may function as a resistance breaker or a synergistic agent that enhances the efficacy of ceftazidime.

Additionally, this agent has demonstrated activity against the fungal pathogen *Candida albicans*. It has been observed to inhibit biofilm formation, reduce the aggregation of planktonic cells, and interfere with hyphal formation[2]. The mechanism of this anti-biofilm activity is thought to involve interaction with the fungal protein ALS3, a key adhesin involved in biofilm development[2].

Due to the proprietary nature of this compound and the lack of a publicly available chemical structure, a detailed technical guide on its core chemical properties, synthesis, and related signaling pathways cannot be provided at this time. The creation of diagrams for signaling pathways and experimental workflows is also not possible without more specific information on its mechanism of action.

For a comprehensive technical guide as originally requested, a well-defined chemical entity with a known structure is required. Researchers and drug development professionals interested in the specific properties and applications of MedChemExpress' "**Antibacterial agent 42**" are advised to contact the supplier directly for more detailed information.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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